

# Essential Safety and Logistical Information for Handling NSC 15364

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## Compound of Interest

Compound Name: NSC 15364

Cat. No.: B1267512

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This document provides a comprehensive guide to the personal protective equipment (PPE), handling procedures, and disposal of **NSC 15364**, a voltage-dependent anion-channel 1 (VDAC1) inhibitor investigated for its role in preventing apoptosis.

## Chemical and Physical Properties

A summary of the key quantitative data for **NSC 15364** is presented in the table below for easy reference. This information is critical for accurate preparation of solutions and for understanding the physical characteristics of the compound.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>14</sub> N <sub>4</sub> O
Molecular Weight	242.28 g/mol
CAS Number	4550-72-5
Appearance	Solid powder
Purity	>99%
Solubility	DMSO: ≥ 40 mg/mL
Storage Temperature	Powder: -20°C for 3 years In solvent: -80°C for 6 months

## Personal Protective Equipment (PPE)

Due to the nature of **NSC 15364** as a bioactive small molecule, appropriate personal protective equipment must be worn at all times to minimize exposure and ensure personal safety. The following PPE is mandatory when handling this compound:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or latex, are required. Gloves should be inspected before use and changed frequently, especially if contaminated.
- **Body Protection:** A laboratory coat must be worn. For procedures with a higher risk of splashes or aerosol generation, additional protection such as a chemical-resistant apron or disposable coveralls may be necessary.
- **Respiratory Protection:** For handling small quantities in a well-ventilated area, respiratory protection may not be required. However, if there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

## Experimental Protocol: Handling and Preparation of Stock Solutions

The following is a step-by-step guide for the safe handling and preparation of stock solutions of **NSC 15364**.

- Preparation:
  - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
  - Gather all necessary equipment, including vials, pipettes, solvent (DMSO), and vortex mixer.
  - Don the appropriate personal protective equipment as outlined above.
- Weighing:
  - Tare a clean, dry microcentrifuge tube or vial on an analytical balance.
  - Carefully weigh the desired amount of **NSC 15364** powder into the container. Avoid generating dust.
- Solubilization:
  - Add the appropriate volume of dimethyl sulfoxide (DMSO) to the container to achieve the desired stock concentration.
  - Cap the container securely and vortex until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may aid in dissolution.
- Storage:
  - For short-term storage (up to 1 month), the stock solution can be stored at -20°C.
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.
- Cleanup:
  - Wipe down the work area with an appropriate cleaning agent.

- Dispose of all contaminated materials, including pipette tips, tubes, and gloves, in a designated chemical waste container.

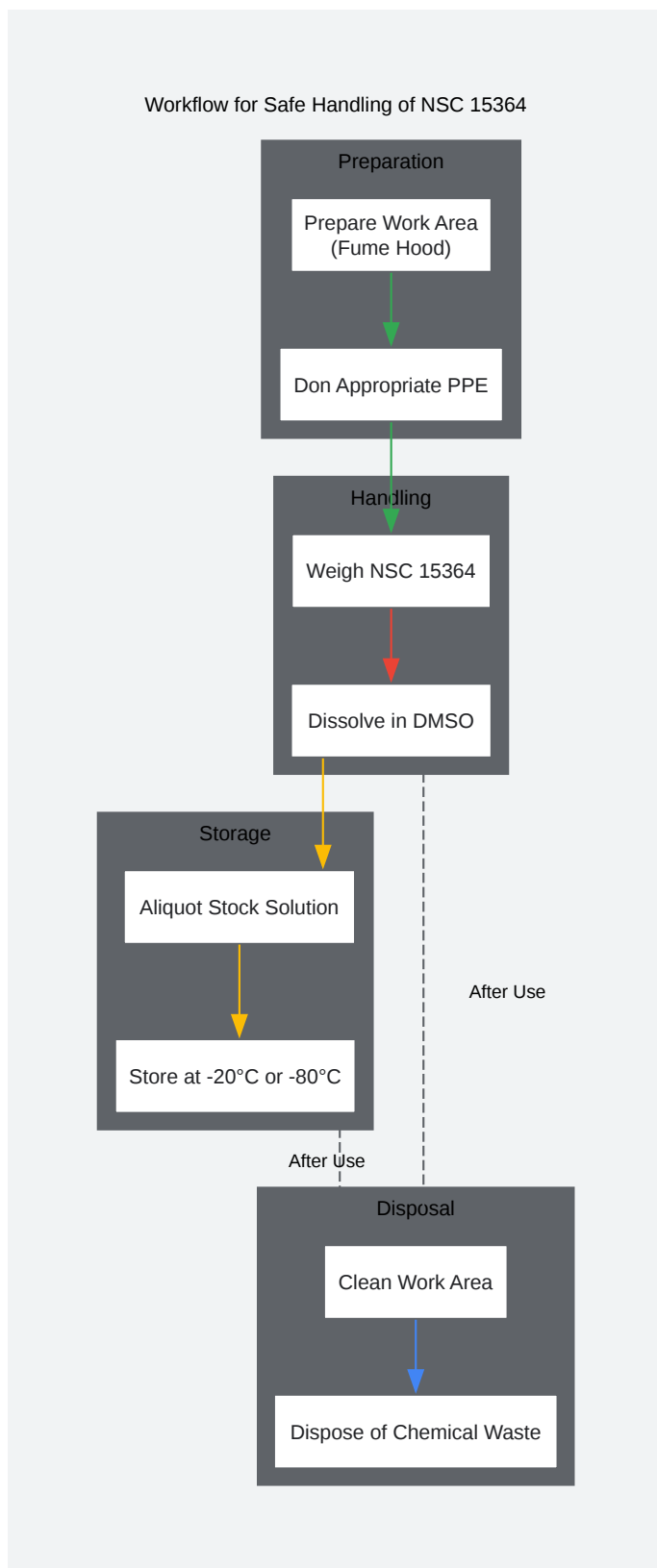
## Disposal Plan

All waste materials contaminated with **NSC 15364** must be disposed of in accordance with institutional and local regulations for chemical waste.

- Solid Waste: Unused **NSC 15364** powder and any materials used for weighing (e.g., weigh boats, contaminated paper) should be collected in a sealed, labeled hazardous waste container.
- Liquid Waste: Unused stock solutions and any solvent rinses should be collected in a sealed, labeled hazardous waste container for organic solvents.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated personal protective equipment should be disposed of in the designated solid chemical waste stream.

## Workflow for Safe Handling of NSC 15364

The following diagram illustrates the logical workflow for safely handling **NSC 15364**, from preparation to disposal.



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Workflow for Safe Handling of **NSC 15364**

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